

C12-NBD-Ceramide: Applications in Apoptosis and Cell Signaling Research

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Compound of Interest

Compound Name: C12-NBD-ceramide

Cat. No.: B042893

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

C12-NBD-ceramide is a fluorescently labeled, long-chain ceramide analog that serves as a valuable tool in cellular biology, particularly in the study of sphingolipid metabolism, trafficking, and its role in cell signaling pathways, including apoptosis. The nitrobenzoxadiazole (NBD) fluorophore attached to the terminus of the dodecanoic acid chain allows for the visualization and quantification of the ceramide analog within live or fixed cells. Its structural similarity to endogenous ceramides enables it to be processed by cellular machinery, providing insights into the dynamics of lipid metabolism and localization.

Ceramides are well-established as critical second messengers in the induction of apoptosis. An increase in intracellular ceramide levels, either through de novo synthesis or the breakdown of sphingomyelin, can trigger a cascade of events leading to programmed cell death. These events include the activation of the MAPK signaling pathway, mitochondrial dysfunction, and caspase activation. While short-chain ceramides (like C2 and C6) are more commonly used to experimentally induce apoptosis, the long-chain **C12-NBD-ceramide** is instrumental in studying the transport and metabolism of near-physiological length ceramides and their subsequent effects on cellular fate.

These application notes provide a detailed overview of the use of **C12-NBD-ceramide** in apoptosis and cell signaling research, complete with experimental protocols and data

presentation guidelines.

Data Presentation

Table 1: C12-NBD-Ceramide as a Substrate for Ceramidase Activity

This table summarizes the kinetic parameters of **C12-NBD-ceramide** as a substrate for different ceramidases, highlighting its specificity.

Enzyme Type	Source	Substrate	Vmax (nmol/min/mg)	Km (μM)	Reference
Alkaline Ceramidase	Pseudomonas aeruginosa	C12-NBD-ceramide	125	10	[1]
Alkaline Ceramidase	Pseudomonas aeruginosa	14C-ceramide	20	10	[1]
Neutral Ceramidase	Mouse Liver	C12-NBD-ceramide	8.3	5.6	[1]
Neutral Ceramidase	Mouse Liver	14C-ceramide	1.4	12.5	[1]
Acid Ceramidase	Horseshoe Crab Plasma	C12-NBD-ceramide	<0.1	N/D	[1]
Acid Ceramidase	Horseshoe Crab Plasma	14C-ceramide	0.5	11.1	[1]

N/D: Not Determined

Table 2: Illustrative Data on Ceramide-Induced Apoptosis in A549 Lung Cancer Cells

This table provides example data on the effects of a short-chain ceramide (C2-ceramide) on apoptosis-related protein expression, which can be adapted for studies involving **C12-NBD-**

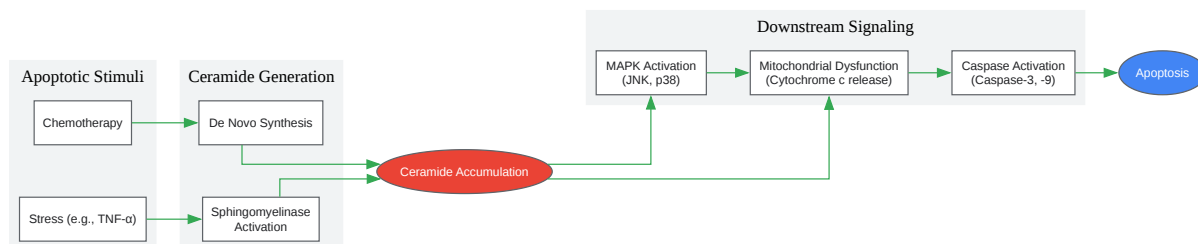
ceramide.

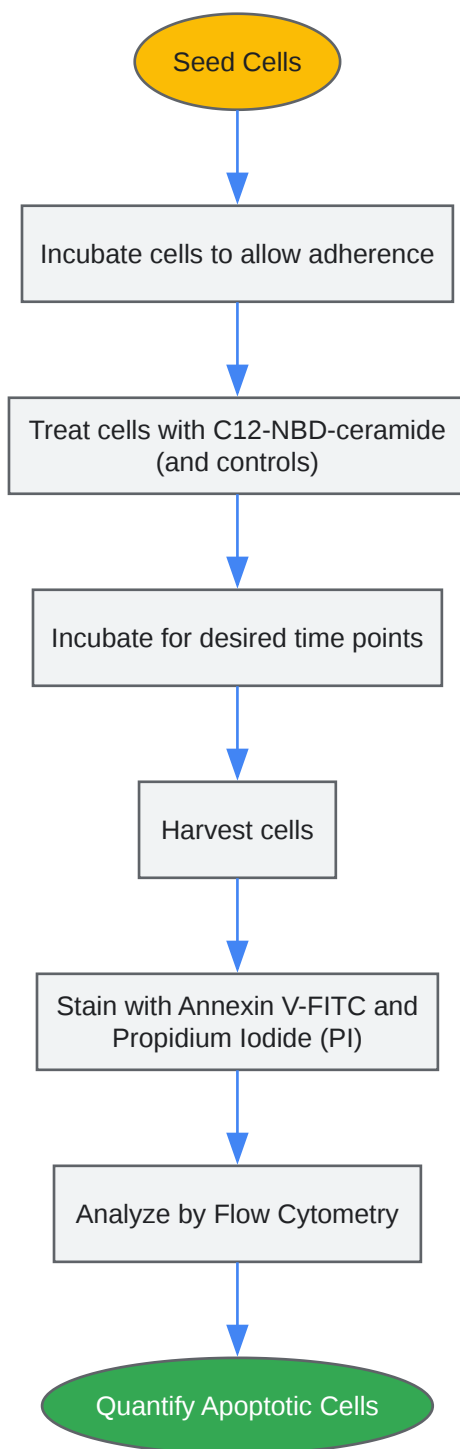
Treatment	Caspase-3 Activity (% of Control)	Txnip mRNA Expression (Fold Change)	Trx1 mRNA Expression (Fold Change)	Reference
Control	100%	1.0	1.0	[2]
50 μ M C2-ceramide (24h)	~350%	~3.0	~0.4	[2]

Signaling Pathways and Experimental Workflows

Ceramide-Mediated Apoptosis Signaling Pathway

Ceramide accumulation triggers apoptosis through multiple interconnected pathways. A key mechanism involves the activation of the MAPK cascade, specifically JNK and p38, leading to downstream effects on mitochondrial integrity and caspase activation.





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References

- 1. Specific and sensitive assay for alkaline and neutral ceramidases involving C12-NBD-ceramide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ceramide induces the apoptosis of non-small cell lung cancer cells through the Txnip/Trx1 complex - PMC [pmc.ncbi.nlm.nih.gov]
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